

The Cotapp: A Technical Deep Dive for Measuring Executive Function in Children

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Compound of Interest

Compound Name: Cotapp
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The Cognitive Test Application (**Cotapp**) is a computerized assessment tool designed to measure attention, information processing, and executive functions in children aged 6 to 12 years old.^{[1][2][3][4][5]} Developed in the Netherlands, this tool aims to provide a reliable and valid cognitive profile of a child's strengths and weaknesses in a relatively short time frame, typically around 35 to 40 minutes.^{[2][3]} The test is presented as a game to the child, enhancing engagement.^{[2][5]} It is a self-paced assessment, meaning the child's response time dictates the progression of the test, making it suitable for children with varying processing speeds.^[3] The normative sample for the **Cotapp** consists of 1,032 Dutch children.^{[1][2]} For validation purposes, the test was also administered to 79 children with ADHD, and test-retest reliability was examined in a sample of 127 children.^{[1][2]} The **Cotapp** generates 22 basic and 46 specialized parameters from the child's performance.^{[1][2]}

Core Cognitive Domains Assessed

The **Cotapp** is structured to evaluate a range of cognitive functions that are critical for academic learning and daily life. These domains include:

- Processing Speed: The speed and efficiency with which a child can process simple and complex information.
- Attention: The ability to sustain focus and regulate arousal levels.
- Executive Control: Higher-order cognitive processes including inhibition, working memory, and cognitive flexibility.
- (Working) Memory: The capacity to hold and manipulate information for short periods.
- Learning Speed: The rate at which a child's performance improves with practice and feedback.
- Behavior during the task: Observational data on motor and verbal restlessness.[3]

Experimental Protocols

The **Cotapp** consists of seven distinct blocks, each designed to measure specific cognitive functions. The administration is individualized and conducted in a quiet, low-distraction environment.[3] The child interacts with the test on a computer, responding to stimuli using designated "yes" (ja) and "no" (nee) buttons on the keyboard.[1] Each block is preceded by instructions and practice trials to ensure the child understands the task.[3] The test includes standardized coaching rules for children who require additional support, and the amount of coaching provided is factored into the final scores.[3]

The following table details the experimental protocol for each of the seven blocks of the **Cotapp** test.

Block	Title	Cognitive Function(s) Measured	Experimental Protocol	Number of Trials	Inter-Stimulus Interval (ISI)
1	Simple Processing Speed	Basic processing speed	A single character, "Cotapp," appears on the screen. The child must press the "yes" button as quickly as possible. This is a one-choice reaction time task.	6 practice, 20 test[1]	400 - 750 ms[1]
2	Multiple Processing Speed	Complex processing speed, attention	Either "Cotapp" or his friend appears on the screen. The child must press the "yes" button for "Cotapp" and the "no" button for his friend. This is a two-choice reaction time task.	6 practice, 30 test[1]	400 - 750 ms[1]

3	Acceleration Capacity	Reward sensitivity, learning speed	The protocol is the same as Block 2, but the child receives points and auditory/visua l rewards for correct and timely responses.	Not specified in search results.	Not specified in search results.
4	Interference Sensitivity	Inhibition, cognitive flexibility	"Cotapp" or his friend appears on either the left or right side of the screen, creating compatible and incompatible stimulus- response pairings. The child must inhibit the prepotent response to press the button on the same side as the stimulus and instead follow the rule (Cotapp = yes, friend = no).	6 practice, 40 test[1]	Not specified in search results.

5	Working Memory	Working memory, cognitive flexibility	This block consists of three adaptive sub-blocks of increasing difficulty: 1) a 1-back task, 2) a 2-back task, and 3) a 2-back task with proactive interference. The child must indicate if the current stimulus is the same as the one presented one or two trials previously.	Not specified in search results.	Not specified in search results.
6	Waiting Self-Discipline	Delay of gratification, decision making	The child is presented with a choice between a small, immediate reward (fewer points after a short wait) and a larger, delayed reward (more points after a longer wait).	Not specified in search results.	Not specified in search results.

7	Sustained Attention & Arousal Regulation	Sustained attention, arousal regulation	Part 1: A repetition of the two- choice reaction time task from Block 2 to measure sustained attention after a period of cognitive effort. Part 2: The two- choice reaction time task continues, but with longer and unpredictable inter-stimulus intervals to assess the child's ability to maintain arousal.		
			Part 1: Not specified in search results. Part 2: 20 test ^[1]	Part 1: Not specified in search results. Part 2: Standard ISI extended by 3000 or 6000 ms ^[1]	

Quantitative Data

The **Cotapp** generates a rich dataset of 22 basic and 46 specialized parameters. While the primary research indicates strong psychometric properties, specific quantitative data on reliability and validity are not readily available in the public domain. The developers report that the split-half reliability for most basic parameters is "good," and the test-retest reliability ranges from "moderate to good."^[1] Validity studies have shown that **Cotapp** outcomes correlate with intelligence, academic performance, and the presence of ADHD.^[1]

Reliability

Reliability Type	Finding
Split-Half Reliability	Reported as "good" for most of the 22 basic outcome measures.[1]
Test-Retest Reliability	Varies from "moderate to good" for the basic outcome measures.[1]

Validity

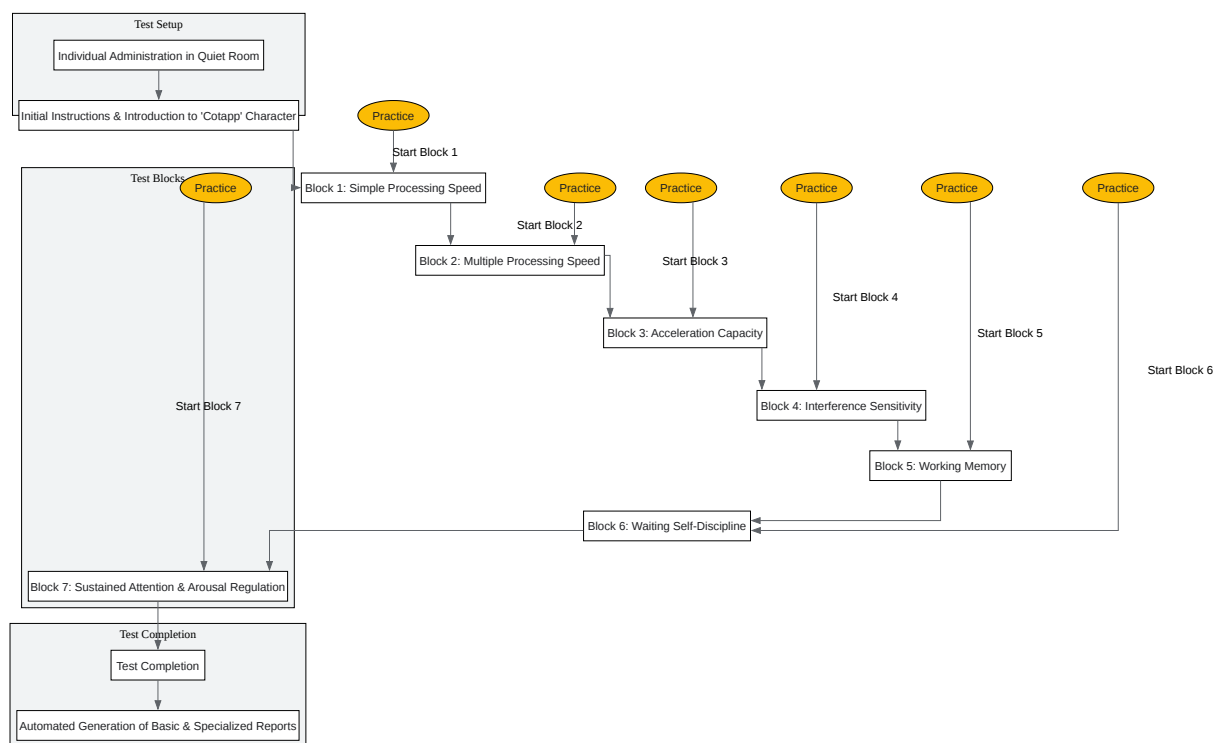
Validity Type	Correlating Measures	Finding
Concurrent Validity	Intelligence (e.g., WISC), Academic Achievement (school performance)	Cotapp outcomes show associations with intelligence and school performance.[1]
Clinical Validity	ADHD diagnosis	The test differentiates between typically developing children and children with ADHD.[1]

Note: Specific correlation coefficients were not available in the reviewed literature.

Visualizations

Experimental Workflow of the Cotapp Test

The following diagram illustrates the sequential workflow of the **Cotapp** test administration.

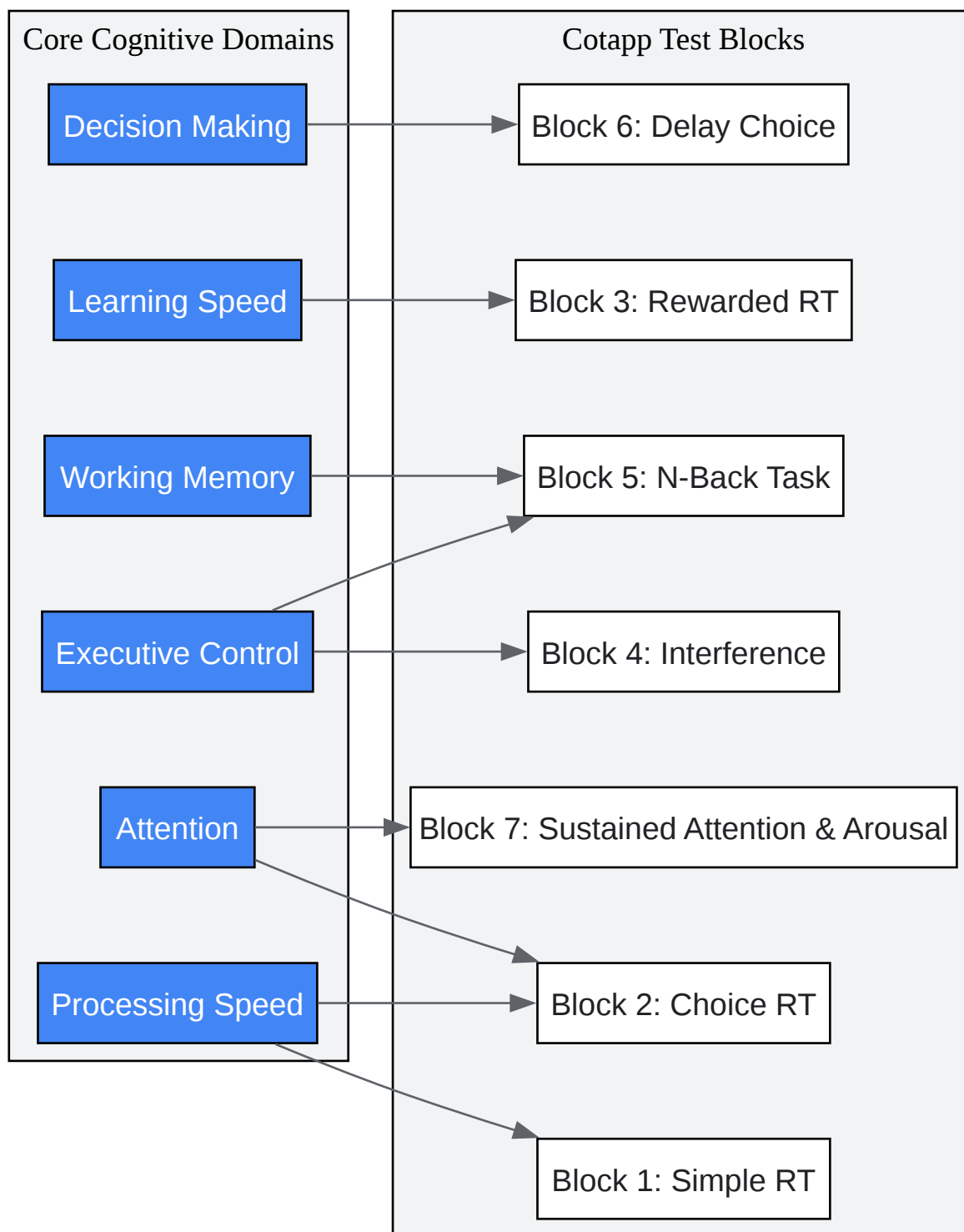


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Caption: The sequential workflow of the **Cotapp** test from setup to report generation.

Logical Relationships of Cotapp Cognitive Domains

This diagram illustrates the logical relationship between the core cognitive domains assessed by the **Cotapp** and the specific test blocks designed to measure them.



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Caption: Mapping of **Cotapp** test blocks to the primary cognitive domains they assess.

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